

An In-depth Technical Guide to the Physical Properties of (E)-5-Tetradecene

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Compound of Interest

Compound Name: (E)-5-Tetradecene

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(E)-5-Tetradecene is a linear alkene with the chemical formula $C_{14}H_{28}$. As an unsaturated hydrocarbon, its physical characteristics are crucial for its application in organic synthesis and material science. The "E" designation in its nomenclature refers to the entgegen (opposite) configuration of the alkyl groups across the carbon-carbon double bond, which influences its molecular geometry and physical properties.^[1] This guide provides a detailed overview of the known physical properties of **(E)-5-Tetradecene**, outlines standard experimental protocols for their determination, and presents a logical workflow for such analyses.

Core Physical Properties

The physical properties of **(E)-5-Tetradecene** are comparable to other long-chain alkenes.^{[2][3]} They are primarily dictated by weak intermolecular van der Waals forces (London dispersion forces), which increase with molecular size.^[4] The presence of the double bond introduces a slight polarity but does not significantly alter properties like boiling point compared to its alkane analogue, tetradecane.

Data Presentation

The quantitative physical and chemical properties of **(E)-5-Tetradecene** are summarized in the table below. It is important to note that some values are estimated based on data from similar compounds, a common practice for less-studied chemicals.

Property	Value	Source
IUPAC Name	(E)-tetradec-5-ene	[5]
CAS Number	41446-66-6	[1][5]
Molecular Formula	C ₁₄ H ₂₈	[1][5][6]
Molecular Weight	196.37 g/mol	[1][5][6]
Appearance	Colorless liquid	[1]
Odor	Characteristic hydrocarbon smell	[1]
Boiling Point	~ 250 °C (estimated)	[1]
Melting Point	~ -20 °C (estimated)	[1]
Density	~ 0.8 g/cm ³ at 20 °C	[1]
Solubility in Water	0.0139 mg/L at 25 °C (estimated)	[7]
Solubility in Organic Solvents	Soluble in ethanol, ether, and other non-polar solvents.[1][3]	
Kovats Retention Index	Standard non-polar: 1378, 1386, 1387	[5]

Experimental Protocols

The following sections detail generalized, standard laboratory procedures for determining the key physical properties of a liquid alkene like **(E)-5-Tetradecene**.

Determination of Boiling Point (Microscale Method)

This method is suitable for small sample volumes and is a common technique for determining the boiling point of liquid organic compounds.[7][8][9]

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer (-10 to 300 °C range)
- Heating apparatus (e.g., Thiele tube with high-boiling mineral oil, or an aluminum heating block)[10]
- Rubber band or thread for attachment
- Stand and clamp

Procedure:

- Pour approximately 0.5 mL of **(E)-5-Tetradecene** into the small test tube.
- Place the capillary tube into the test tube with its open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Clamp the assembly and immerse it in the heating bath (Thiele tube or heating block). The heat source should not be in direct contact with the test tube.
- Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the liquid's temperature has exceeded its boiling point.
- Remove the heat source and allow the apparatus to cool slowly.
- Observe the sample closely. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[10] Record this temperature.
- For accuracy, allow the bath to cool by 15-20 °C and repeat the determination.

Determination of Melting Point

Since **(E)-5-Tetradecene** is a liquid at room temperature with an estimated melting point of -20°C , this procedure would require a cryo-cooling system. The general principle remains the same as for solid compounds.

Apparatus:

- Capillary tube (sealed at one end)
- Melting point apparatus with a cooling stage (or a Thiele tube with a suitable low-temperature bath fluid)
- Low-temperature thermometer
- Dry ice or liquid nitrogen for cooling

Procedure:

- Introduce a small amount of liquid **(E)-5-Tetradecene** into the capillary tube via a syringe or by cooling the sample until it solidifies and can be packed.
- Place the packed capillary tube into the cooling stage of the melting point apparatus.
- Cool the sample until it is completely frozen.
- Begin heating the sample very slowly (approximately $1\text{-}2^{\circ}\text{C}$ per minute).^[1]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal of solid melts (the end of the melting range).
- A pure compound will exhibit a sharp melting range of $0.5\text{-}1.0^{\circ}\text{C}$.^{[1][2]}

Determination of Density

The density of a liquid is its mass per unit volume and can be determined accurately with standard laboratory equipment.^{[11][12]}

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Volumetric flask or pycnometer (e.g., 5 mL or 10 mL) of known volume
- Pipette
- Temperature-controlled water bath

Procedure:

- Carefully clean and dry the volumetric flask or pycnometer and measure its empty mass on the analytical balance. Record this as m_1 .
- Place the flask in a temperature-controlled bath set to a specific temperature (e.g., 20.0 °C) and allow it to equilibrate.
- Using a pipette, carefully fill the flask with **(E)-5-Tetradecene** up to the calibration mark. Ensure no air bubbles are trapped.
- Allow the filled flask to equilibrate to the bath temperature.
- Measure the mass of the filled flask. Record this as m_2 .
- The mass of the liquid (m_{liquid}) is calculated as: $m_{\text{liquid}} = m_2 - m_1$.
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume (V) of the flask: $\rho = m_{\text{liquid}} / V$.

Determination of Solubility

Solubility tests provide qualitative information about the polarity of a compound. Alkenes are non-polar and are expected to be insoluble in polar solvents like water and soluble in non-polar organic solvents.^{[2][4]}

Apparatus:

- Several small test tubes
- Graduated pipettes or droppers

- Vortex mixer (optional)
- Solvents: deionized water, ethanol, diethyl ether, hexane.

Procedure:

- Label four separate test tubes for each solvent to be tested.
- Add approximately 20 mg or 0.05 mL of **(E)-5-Tetradecene** to each test tube.
- To the first test tube, add the first solvent (e.g., deionized water) dropwise, up to a total of 1 mL, shaking vigorously after each addition.^{[13][14]}
- Observe the mixture. If a single homogeneous phase forms, the compound is soluble. If two distinct layers remain or the mixture is cloudy, it is insoluble.
- Record the observation as "soluble," "partially soluble," or "insoluble."
- Repeat steps 3-5 for the other solvents (ethanol, diethyl ether, hexane).

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of a liquid's boiling point, a fundamental physical property.

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